

A Comprehensive Technical Guide to the Solubility of Triaminotriethylamine in Various Solvents

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Compound of Interest

Compound Name: *Triaminotriethylamine*

Cat. No.: *B1255861*

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Introduction

Triaminotriethylamine, commonly known as TREN, is a tripodal tetradentate chelating agent with a wide range of applications in coordination chemistry, materials science, and as a crosslinking agent. Its utility in these fields is often dependent on its interaction with various solvents. Understanding the solubility of TREN is therefore a critical parameter for reaction design, purification, and formulation. This technical guide provides a comprehensive overview of the known solubility characteristics of TREN, alongside a detailed experimental protocol for determining its solubility in specific solvent systems. While quantitative solubility data for TREN in many organic solvents is not readily available in public literature, this guide offers insights based on the general behavior of aliphatic amines and provides the methodology to generate this data empirically.

Core Physical and Chemical Properties of Triaminotriethylamine

A foundational understanding of TREN's physical and chemical properties is essential for interpreting its solubility behavior.

Property	Value	Reference
Chemical Formula	C ₆ H ₁₈ N ₄	[1]
Molar Mass	146.23 g/mol	[1]
Appearance	Colorless to clear dark yellow liquid	[1][2]
Odor	Ammoniacal, fishy	[2]
Density	0.976 g/mL (at 20 °C)	[3]
Melting Point	-16 °C	[4]
Boiling Point	114 °C at 15 mmHg	[3][4]
Vapor Pressure	0.02 mmHg (at 20 °C)	[3]
Hygroscopicity	Hygroscopic	[4][5]

Solubility of Triaminotriethylamine

Comprehensive quantitative data on the solubility of **triaminotriethylamine** in a wide range of organic solvents is sparse in publicly accessible literature. However, based on its chemical structure—a polar polyamine—and the general solubility principles of aliphatic amines, a qualitative assessment can be made. Lower aliphatic amines are generally soluble in water and polar organic solvents.[6][7]

Qualitative Solubility Summary

The following table summarizes the expected qualitative solubility of TREN in various common solvents. It is important to note that these are predictions and should be confirmed experimentally for specific applications.

Solvent Class	Representative Solvents	Expected Qualitative Solubility	Rationale
Water	Water (H ₂ O)	Miscible	TREN is a polar molecule capable of forming multiple hydrogen bonds with water. Several sources confirm its miscibility with water. [2] [4] [5] [8]
Alcohols	Methanol, Ethanol	Soluble	Alcohols are polar protic solvents that can engage in hydrogen bonding with the amine groups of TREN. [9]
Ethers	Diethyl ether	Likely Soluble	As a polar aprotic solvent, diethyl ether is expected to dissolve TREN. [9]
Ketones	Acetone	Use with Caution	Primary amines can react with ketones like acetone. [10] While likely soluble, the potential for reaction should be considered.

Halogenated Solvents	Dichloromethane, Chloroform	Likely Soluble (with caution)	TREN is expected to be soluble in these polar aprotic solvents. However, some amines are incompatible with chloroform and carbon tetrachloride. [10]
Aromatic Hydrocarbons	Toluene, Benzene	Likely Soluble	Amines are generally soluble in aromatic hydrocarbon solvents. [9]
Aliphatic Hydrocarbons	Hexane, Heptane	Likely Insoluble to Sparingly Soluble	As nonpolar solvents, aliphatic hydrocarbons are poor solvents for polar compounds like TREN.

Experimental Protocol for Determining the Solubility of Triaminotriethylamine

For researchers requiring precise solubility data, the isothermal shake-flask method is a reliable and widely used technique.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#) This protocol outlines the steps to determine the thermodynamic solubility of TREN in a given solvent.

Materials and Equipment

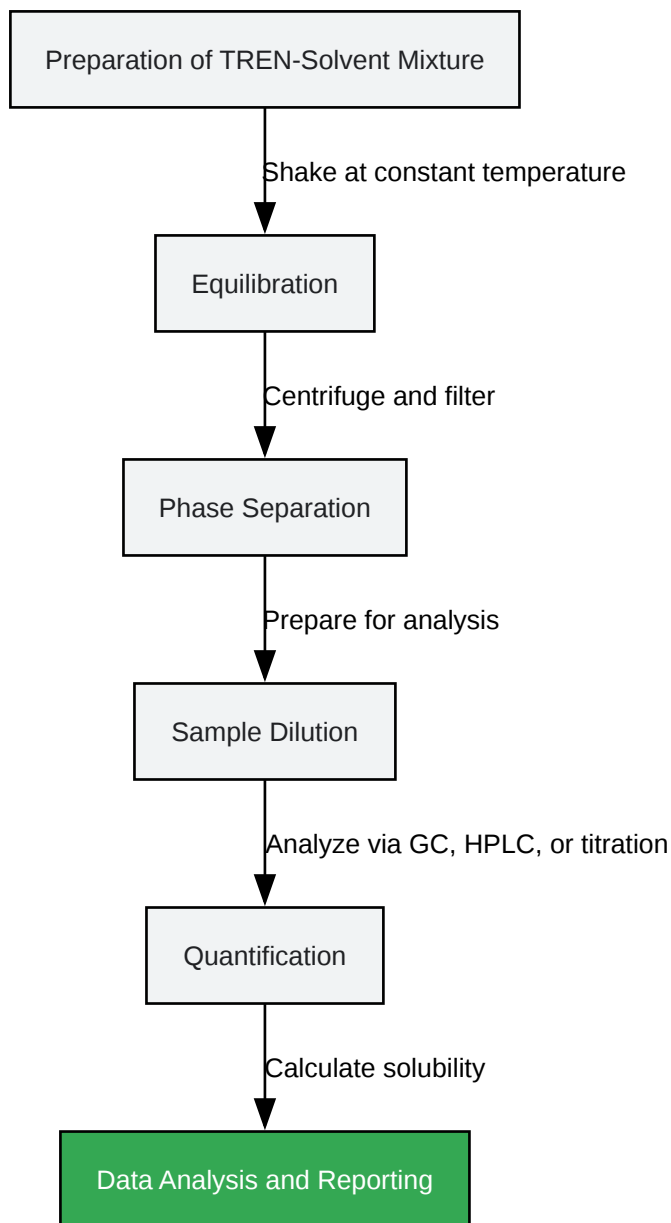
- Triaminotriethylamine (TREN), high purity
- Solvent of interest, analytical grade
- Volumetric flasks
- Analytical balance
- Thermostatically controlled shaker or incubator

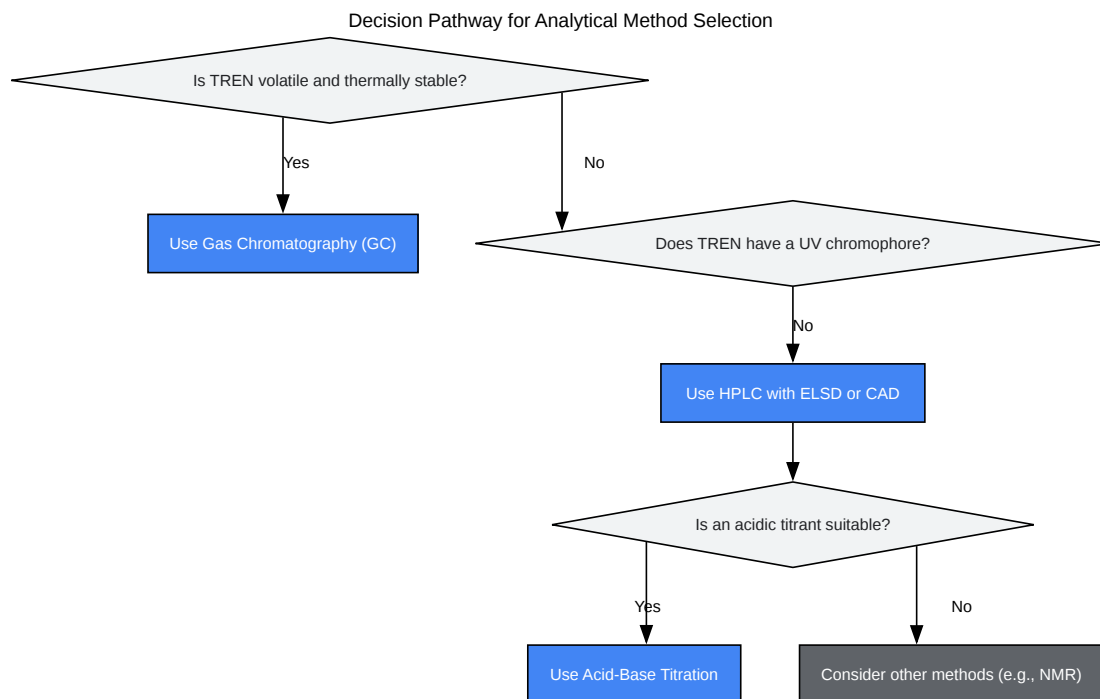
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE or other solvent-compatible material)
- Vials for sample collection
- Analytical instrumentation for quantification (e.g., Gas Chromatography with a Nitrogen-Phosphorus Detector (GC-NPD), High-Performance Liquid Chromatography with a suitable detector (HPLC), or titration).

Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of TREN's solubility.

Experimental Workflow for Solubility Determination





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